

Safeguarding Your Laboratory: Proper Disposal Procedures for MMAI

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Compound of Interest

Compound Name: MMAI
CAS No.: 132980-16-6
Cat. No.: B156804

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For Immediate Implementation by Laboratory Personnel

This document provides a comprehensive guide to the proper handling and disposal of 5-Methoxy-6-methyl-2-aminoindane (**MMAI**), a psychoactive aminoindan compound intended for forensic and research applications. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations.

MMAI (hydrochloride) is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.[1]

I. Immediate Safety Protocols

Before beginning any procedure involving **MMAI**, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or other protective garment.

- Respiratory Protection: Use in a well-ventilated area, such as a fume hood, to avoid inhalation of dust or aerosols.[1]

In the event of accidental exposure, follow these first-aid measures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a physician.[1]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[1]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

II. MMAI Waste Classification and Handling

Proper disposal begins with correct waste classification. As the generator of the waste, you are responsible for determining if it is hazardous.

Hazardous Waste Determination:

While **MMAI** is not specifically listed as a P- or U-series hazardous waste, it must be evaluated for hazardous characteristics as defined by the Resource Conservation and Recovery Act (RCRA) and relevant state regulations.[2][3][4] Based on available safety data, **MMAI** (hydrochloride) is an irritant and may cause respiratory irritation[1], which could classify it as a toxic hazardous waste.

Waste Segregation and Collection:

- Solid **MMAI** Waste: Collect all disposable lab materials contaminated with **MMAI**, such as pipette tips, weigh boats, and contaminated PPE, in a designated, clearly labeled hazardous waste container. The container must be compatible with the chemical, kept closed except when adding waste, and stored in a designated satellite accumulation area.

- Liquid **MMAI** Waste: Collect solutions containing **MMAI** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Sharps: Any sharps (needles, scalpels, etc.) contaminated with **MMAI** must be disposed of in a designated sharps container that is also labeled as hazardous waste.

III. Step-by-Step Disposal Procedure

- Waste Identification and Labeling:
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "5-Methoxy-6-methyl-2-aminoindane (**MMAI**)".
 - Include the date of initial waste accumulation and a description of the contents (e.g., "Solid **MMAI**-contaminated labware," "Aqueous solution of **MMAI**").
- Container Management:
 - Use only approved, leak-proof containers for waste collection.
 - Ensure containers are tightly sealed when not in use to prevent spills or volatilization.
 - Store waste containers in a secondary containment bin to mitigate potential leaks.
- Waste Storage:
 - Store collected **MMAI** waste in a designated, secure satellite accumulation area within the laboratory.
 - This area should be away from general lab traffic and clearly marked.
- Arrange for Professional Disposal:
 - Do not dispose of **MMAI** down the drain or in the regular trash.^[5]
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal vendor to arrange for pickup and proper disposal.

- Provide the vendor with the Safety Data Sheet (SDS) for **MMAI** to ensure they have all necessary information for safe handling and transport.

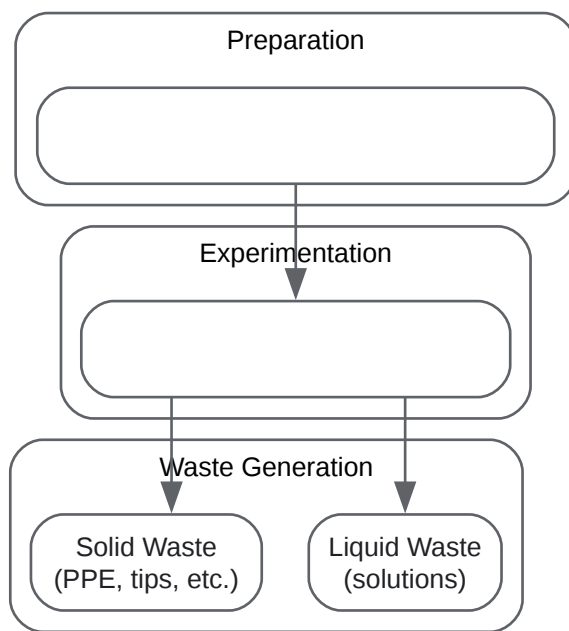
IV. Quantitative Data and Chemical Properties

The following table summarizes the known quantitative and chemical properties of **MMAI** and its hydrochloride salt. This information is essential for a comprehensive understanding and safe handling of the compound.

Property	Value	Reference
Chemical Name	5-Methoxy-6-methyl-2-aminoindane	[6]
Synonyms	MMAI	[6]
CAS Number	132980-16-6 (Free base), 132980-17-7 (Hydrochloride)	[6][7]
Molecular Formula	C ₁₁ H ₁₅ NO (Free base), C ₁₁ H ₁₅ NO • HCl (Hydrochloride)	[6][7]
Molar Mass	177.25 g/mol (Free base), 213.7 g/mol (Hydrochloride)	[6][7]
Physical State	Crystalline solid (Hydrochloride)	[7]
Solubility	PBS (pH 7.2): 0.2 mg/mL Ethanol: 0.5 mg/mL DMSO: 20 mg/mL DMF: 1 mg/mL	[1][7]
Hazard Classification	Skin Irritation (Category 2) Serious Eye Irritation (Category 2A) Specific Target Organ Toxicity - Single Exposure (Category 3)	[1]

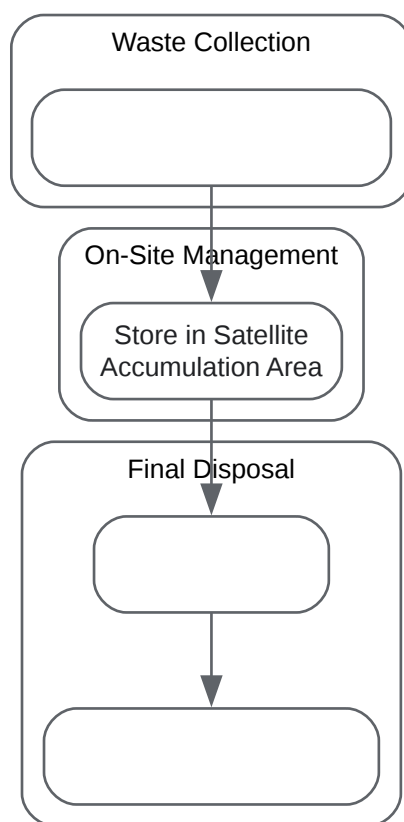
V. Experimental Workflow and Disposal Pathway

The following diagrams illustrate the general experimental workflow involving **MMAI** and the logical pathway for its proper disposal.



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Caption: General experimental workflow involving **MMAI**.



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Caption: Logical pathway for the proper disposal of **MMAI** waste.

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